

An In-depth Technical Guide to 3-Bromo-5-chlorotoluene

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Compound of Interest

Compound Name: 3-Bromo-5-chlorotoluene

Cat. No.: B046676

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This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Bromo-5-chlorotoluene**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular and Physical Data

3-Bromo-5-chlorotoluene, also known as 1-Bromo-3-chloro-5-methylbenzene, is an organic compound with the chemical formula C_7H_6BrCl .^{[1][2][3][4]} It serves as a reagent in various organic syntheses, including the development of novel benzophenones as potential HIV non-nucleoside reverse transcriptase inhibitors.^[5]

The key quantitative data for this compound are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C ₇ H ₆ BrCl
Molecular Weight	205.48 g/mol [1] [2] [3] [4] [6]
CAS Number	329944-72-1 [1] [2] [3] [4]
Appearance	Colorless to yellowish liquid or colorless fused solid [1] [4] [7]
Density	~1.43 - 1.535 g/cm ³ [2] [7]
Melting Point	~-44°C to 25°C [2] [7]
Boiling Point	~208°C to 222.3°C at 760 mmHg [2] [7]
Flash Point	101.5°C [2]
Solubility	Soluble in organic solvents, almost insoluble in water [7]
Purity	Typically ≥98% [1] [4]

Experimental Protocols: Synthesis of 3-Bromo-5-chlorotoluene

A common method for the synthesis of **3-Bromo-5-chlorotoluene** involves the diazotization of 2-Bromo-6-chloro-4-methylaniline followed by a reduction reaction.[\[5\]](#)

Materials:

- 2-Bromo-6-chloro-4-methylaniline
- Acetic acid
- Water
- Concentrated hydrochloric acid
- Sodium nitrite (NaNO₂)

- 50% Hypophosphorous acid (H_3PO_2) solution
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)
- Saturated saline solution

Procedure:

- Dissolve 2-Bromo-6-chloro-4-methylaniline (30 mmol) in a mixture of acetic acid (60 mL), water (25 mL), and concentrated hydrochloric acid (7 mL).[\[5\]](#)
- Cool the reaction system to 5°C.[\[5\]](#)
- Slowly add a solution of sodium nitrite (48 mmol, 3.31 g) in water (12 mL) dropwise, ensuring the temperature is maintained below 5°C.[\[5\]](#)
- After the addition is complete, continue stirring the reaction mixture at 5-10°C for 2 hours.[\[5\]](#)
- Pour the reaction solution into a 50% hypophosphite solution that has been pre-cooled to 0°C.[\[5\]](#)
- Stir the mixture for 48 hours at room temperature.[\[5\]](#)
- Perform an extraction with dichloromethane (3 x 120 mL).[\[5\]](#)
- Combine the organic phases and wash with saturated saline solution (100 mL).[\[5\]](#)
- Dry the organic phase over anhydrous sodium sulfate.[\[5\]](#)
- Remove the solvent by concentration under reduced pressure.[\[5\]](#)
- Purify the resulting residue by flash column chromatography to obtain the final product, **3-bromo-5-chlorotoluene**.[\[5\]](#)

Visualized Synthesis Workflow

The following diagram illustrates the key stages of the synthesis protocol described above.



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Caption: Workflow for the synthesis of **3-Bromo-5-chlorotoluene**.

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